

# Mass Spectrometry Fragmentation of 2,2-Dimethyl-1-hexanol: A Technical Guide

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## Compound of Interest

Compound Name: 2,2-Dimethyl-1-hexanol

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This technical guide provides an in-depth analysis of the electron ionization (EI) mass spectrometry fragmentation pattern of **2,2-dimethyl-1-hexanol**. The information contained herein is intended to serve as a comprehensive resource for the identification, characterization, and quality control of this compound in research and development settings.

## Mass Spectrometry Data

The mass spectrum of **2,2-dimethyl-1-hexanol** ( $C_8H_{18}O$ , Molecular Weight: 130.23 g/mol) is characterized by the absence of a prominent molecular ion peak, a common feature for primary alcohols, and a series of distinct fragment ions resulting from predictable cleavage pathways. [1] The quantitative data for the most significant ions are summarized in Table 1.

Table 1: Key Mass Spectrometry Data for **2,2-Dimethyl-1-hexanol**

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Proposed Fragment Ion
43	100	$[C_3H_7]^+$
57	85	$[C_4H_9]^+$
56	80	$[C_4H_8]^+$
71	75	$[C_5H_{11}]^+$
41	70	$[C_3H_5]^+$
85	50	$[C_6H_{13}]^+$
99	10	$[M - CH_2OH]^+$
112	5	$[M - H_2O]^+$

Data extracted and interpreted from the NIST Mass Spectrometry Data Center.[\[2\]](#)

## Fragmentation Pathways

The fragmentation of **2,2-dimethyl-1-hexanol** under electron ionization primarily proceeds through two major pathways characteristic of alcohols: alpha ( $\alpha$ ) cleavage and dehydration (loss of water).[\[3\]](#)

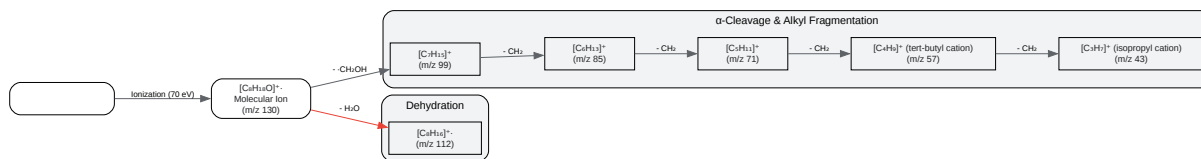
### Alpha ( $\alpha$ ) Cleavage

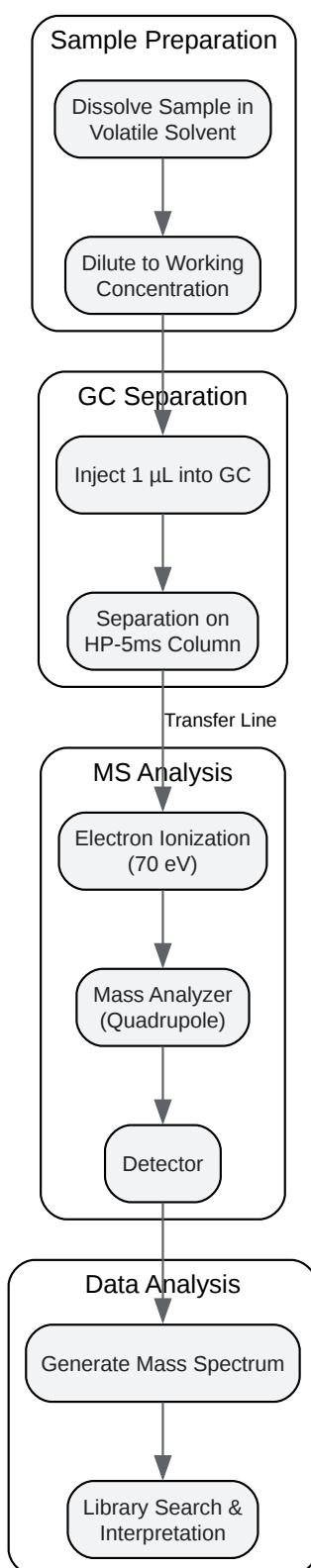
Alpha cleavage involves the breaking of the C-C bond adjacent to the oxygen atom. For **2,2-dimethyl-1-hexanol**, this results in the loss of the butyl group, leading to the formation of a resonance-stabilized oxonium ion. However, the most prominent fragmentation pathway is the cleavage of the bond between the quaternary carbon and the rest of the alkyl chain, leading to the formation of various alkyl cations.

### Dehydration

Alcohols readily undergo the elimination of a water molecule (18 amu), which can be observed in the mass spectrum as an  $[M-18]^+$  peak.[\[3\]](#) In the case of **2,2-dimethyl-1-hexanol**, a small peak at m/z 112 corresponds to the loss of water.

The logical flow of the primary fragmentation pathways is depicted in the following diagram.





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## References

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